

FTIR spectral analysis of 2-(3-Chloropropyl)-4-methyl-1,3-thiazole

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Compound of Interest

Compound Name: 2-(3-Chloropropyl)-4-methyl-1,3-thiazole

Cat. No.: B15261508

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FTIR Spectral Analysis of 2-(3-Chloropropyl)-4-methyl-1,3-thiazole: A Comparative Analytical Guide

Executive Summary This guide provides a technical analysis of the Fourier Transform Infrared (FTIR) spectrum of **2-(3-Chloropropyl)-4-methyl-1,3-thiazole** (CAS: 1528496-39-0 / Analogous structures). As a critical intermediate in the synthesis of pharmaceuticals (functionally related to Clomethiazole and thiamine analogs) and agrochemicals, verifying the integrity of the 3-chloropropyl side chain and the 2,4-disubstituted thiazole core is essential. This document compares FTIR analysis against alternative methods (NMR, HPLC) and structural isomers, establishing a self-validating protocol for purity assessment and reaction monitoring.

Compound Profile & Structural Basis[1][2][3]

- IUPAC Name: **2-(3-Chloropropyl)-4-methyl-1,3-thiazole**
- Molecular Formula: C

H

CINS

- Molecular Weight: 175.68 g/mol
- Physical State: Colorless to pale yellow liquid (Standard ambient temperature).
- Key Structural Features for FTIR:
 - Thiazole Heterocycle: Aromatic system containing Nitrogen and Sulfur.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Alkyl Chloride: Terminal primary chloride on a propyl chain.
 - Methyl Substituent: Attached at the C4 position of the ring.

FTIR Spectral Analysis: Assignments & Diagnostic Bands

The spectrum of **2-(3-Chloropropyl)-4-methyl-1,3-thiazole** is characterized by the interplay between the aromatic thiazole ring modes and the aliphatic chloropropyl chain.

Table 1: Characteristic Vibrational Assignments

Frequency Region (cm ⁻¹)	Vibrational Mode	Structural Assignment	Diagnostic Note
3050 – 3100	$\nu(\text{C-H})$ stretch	Thiazole Ring (C5-H)	Weak, sharp band indicating aromaticity.
2920 – 2960	$\nu(\text{C-H})$ asym	Propyl/Methyl groups	Distinct aliphatic signature.
2850 – 2870	$\nu(\text{C-H})$ sym	Propyl/Methyl groups	Lower intensity than asymmetric stretch.
1530 – 1560	$\nu(\text{C=N})$ stretch	Thiazole Ring	Primary Diagnostic: Confirming ring integrity.
1410 – 1440	$\nu(\text{C=C})$ stretch	Thiazole Ring	Often coupled with ring breathing modes.
1375	$\delta(\text{CH}_3)$ sym	C4-Methyl group	"Umbrella" deformation; sharp and reliable.
1220 – 1260	$\nu(\text{C-N})$ / Ring	Thiazole skeletal	Fingerprint region characteristic.
700 – 750	$\nu(\text{C-Cl})$ stretch	Alkyl Chloride	Critical Quality Attribute (CQA): Verifies the chloropropyl tail.
600 – 650	Ring Deformation	Thiazole Ring	Low-frequency skeletal bending.

“

Analyst Insight: The absence of broad bands in the 3200–3400 cm⁻¹ region is the first "Pass/Fail" criterion. Presence of such bands indicates residual precursor (thioamide) or hydrolysis product (alcohol).

Comparative Performance Analysis

This section evaluates the "performance" of FTIR as an analytical tool for this molecule compared to alternative techniques and structural analogs.

Comparison A: FTIR vs. 1H-NMR for Routine QC

- Context: Rapid identification of batch purity in a production environment.

Feature	FTIR (ATR Method)	1H-NMR (400 MHz)	Verdict
Speed	< 2 Minutes	15–30 Minutes	FTIR Wins for throughput.
Sample Prep	None (Neat liquid)	Deuterated solvent required	FTIR Wins on cost/waste.
Specificity	Fingerprint confirmation	Exact proton counting	NMR Wins for absolute structure.
Limit of Detection	~1-2% Impurity	< 0.1% Impurity	NMR Wins for trace analysis.

Conclusion: FTIR is the superior performance choice for "Go/No-Go" release testing and real-time reaction monitoring, while NMR is reserved for initial structural characterization.

Comparison B: Structural Discrimination (Isomer Analysis)

Distinguishing the target from its isomer Clomethiazole (5-(2-chloroethyl)-4-methylthiazole).

- Target Molecule (2-substituted): The propyl chain at position 2 allows for a symmetric ring breathing mode that is distinct from the 5-substituted isomer. The C-Cl band will also shift slightly due to the propyl (C3) vs. ethyl (C2) chain length (inductive effects).
- Differentiation:
 - Clomethiazole: C-Cl stretch typically $\sim 650\text{--}700\text{ cm}^{-1}$.
 - Target (Propyl): C-Cl stretch typically $\sim 720\text{--}740\text{ cm}^{-1}$ (Gauch/Trans conformer equilibrium differs).

Comparison C: Reaction Monitoring (Performance vs. Precursor)

- Scenario: Synthesis via Hantzsch Thiazole Synthesis (4-chlorobutanethioamide + Chloroacetone).
- Precursor Signal: Strong N-H stretching doublet ($3150\text{--}3300\text{ cm}^{-1}$) and C=S stretch ($\sim 1100\text{ cm}^{-1}$).
- Product Signal: Disappearance of N-H; Appearance of sharp Thiazole C=N ($\sim 1540\text{ cm}^{-1}$).
- Data Support: FTIR provides a binary "Complete/Incomplete" signal that is easier to interpret for operators than HPLC chromatograms.

Experimental Protocol: ATR-FTIR Acquisition

Objective: To acquire a high-quality spectrum for identification and purity assessment.

Equipment:

- FTIR Spectrometer (e.g., Bruker Invenio or Thermo Nicolet iS50).
- Accessory: Diamond or ZnSe ATR (Attenuated Total Reflectance) crystal.

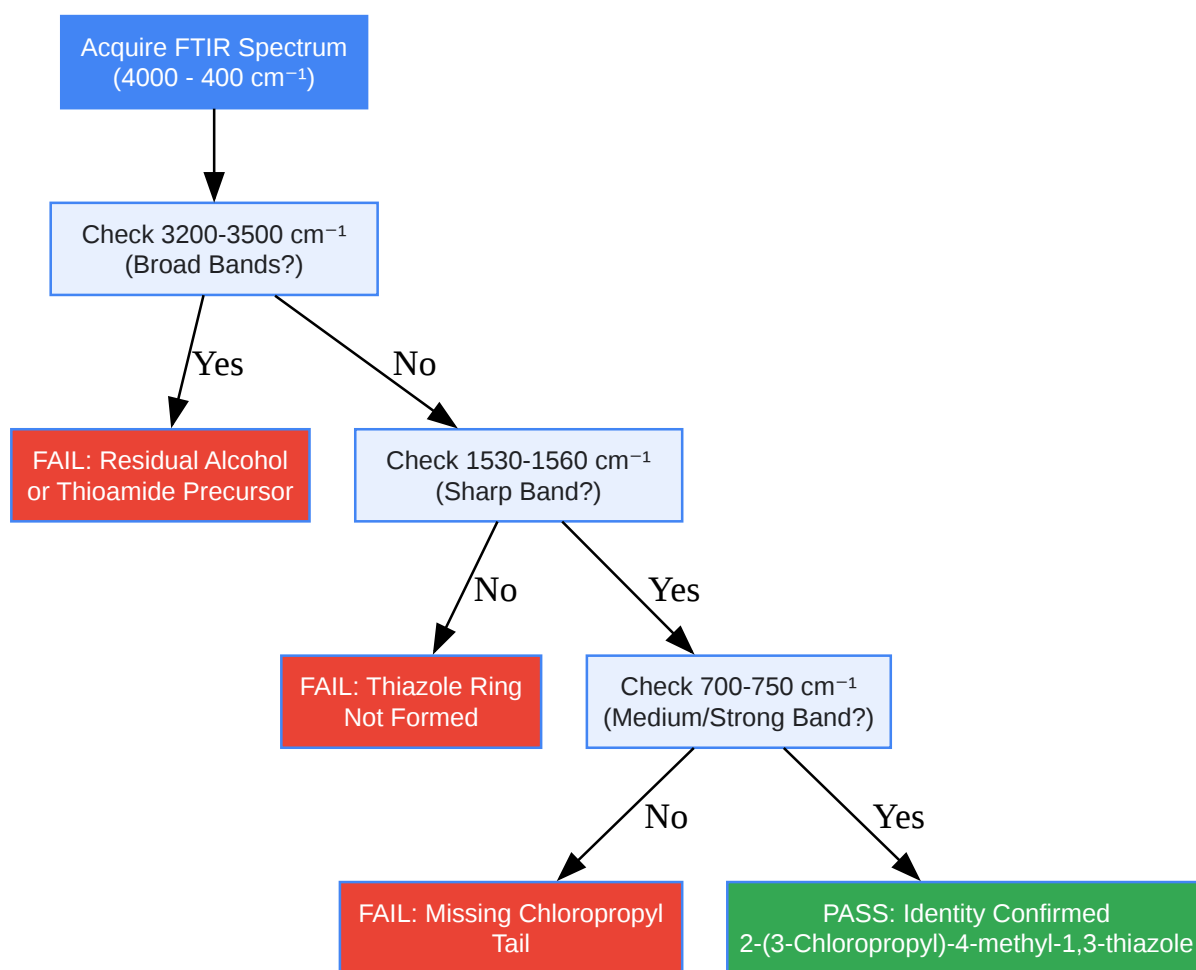
Step-by-Step Methodology:

- System Blank: Clean the ATR crystal with isopropanol. Collect a background spectrum (Air) with 32 scans at 4 cm^{-1} resolution.
- Sample Application: Using a glass Pasteur pipette, place 1 drop ($\sim 20 \mu\text{L}$) of the neat liquid **2-(3-Chloropropyl)-4-methyl-1,3-thiazole** onto the center of the crystal.
- Contact: If the sample is volatile, use the pressure clamp to create a thin film and minimize evaporation.
- Acquisition: Scan the sample (32 scans, 4 cm^{-1} resolution).
- Post-Processing: Apply ATR correction (if comparing to transmission libraries) and baseline correction.
- Validation: Verify the presence of the C-Cl band (700-750 cm^{-1}) and absence of Hydroxyl/Amine bands (3300+ cm^{-1}).

Visualization of Analytical Logic

The following diagrams illustrate the decision-making process and the spectral logic used to validate this compound.

Diagram 1: Spectral Interpretation Decision Tree



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Caption: Logical flow for validating the identity and purity of the target thiazole using key diagnostic spectral regions.

Diagram 2: Comparative Workflow (Synthesis to QC)



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Caption: Integration of FTIR analysis into the synthesis and quality control workflow for thiazole intermediates.

References

- National Institute of Standards and Technology (NIST). Mass Spectrum and IR Data for 2-isopropyl-4-methylthiazole (Analog). NIST Chemistry WebBook. Available at: [\[Link\]](#)
- M. Saldyka, et al. "Structure, Spectra and Photochemistry of 2-Amino-4-Methylthiazole: FTIR Matrix Isolation and Theoretical Studies." Molecules, vol. 27, no. 12, 2022. Available at: [\[Link\]](#)
- Organic Chemistry Portal. "Synthesis of Thiazoles: Hantzsch Synthesis and Recent Literature." Available at: [\[Link\]](#)
- PubChem. "Compound Summary: 5-(2-Chloroethyl)-4-methylthiazole (Clomethiazole)." National Library of Medicine. Available at: [\[Link\]](#)
- S. K. Nayak, et al. "Crystal structure of 2-(4-Chloro-3-nitrophenyl)-4-(4-chlorophenyl)-1,3-thiazole." Acta Crystallographica Section E, 2009. Available at: [\[Link\]](#)

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Sources

- 1. archives.ijper.org [archives.ijper.org]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 3. sciencescholar.us [sciencescholar.us]
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